

Storage and handling recommendations for 2-Amino-5-methylbenzonitrile

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Compound of Interest

Compound Name: 2-Amino-5-methylbenzonitrile

Cat. No.: B1267719

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An In-depth Technical Guide on the Storage and Handling of **2-Amino-5-methylbenzonitrile**

For researchers, scientists, and professionals in drug development, the proper storage and handling of chemical compounds are paramount to ensure experimental integrity, personnel safety, and compliance with regulatory standards. This guide provides a comprehensive overview of the recommended practices for **2-Amino-5-methylbenzonitrile**, a key intermediate in various synthetic processes.

Chemical and Physical Properties

2-Amino-5-methylbenzonitrile is an off-white to pale yellow crystalline powder.^[1] Key physical and chemical properties are summarized below to inform handling and storage procedures.

Property	Value	Source
Molecular Formula	C ₈ H ₈ N ₂	[2]
Molecular Weight	132.17 g/mol	[2]
Melting Point	59-63 °C	[3]
Alternate Melting Point	84-87 °C	[1]
Form	Solid	[3]
Storage Temperature	2-8°C	[3]
Alternate Storage Temperature	4°C, protect from light	[2]

Note: A discrepancy in the reported melting point exists in the literature, which may be due to different purities or crystalline forms.

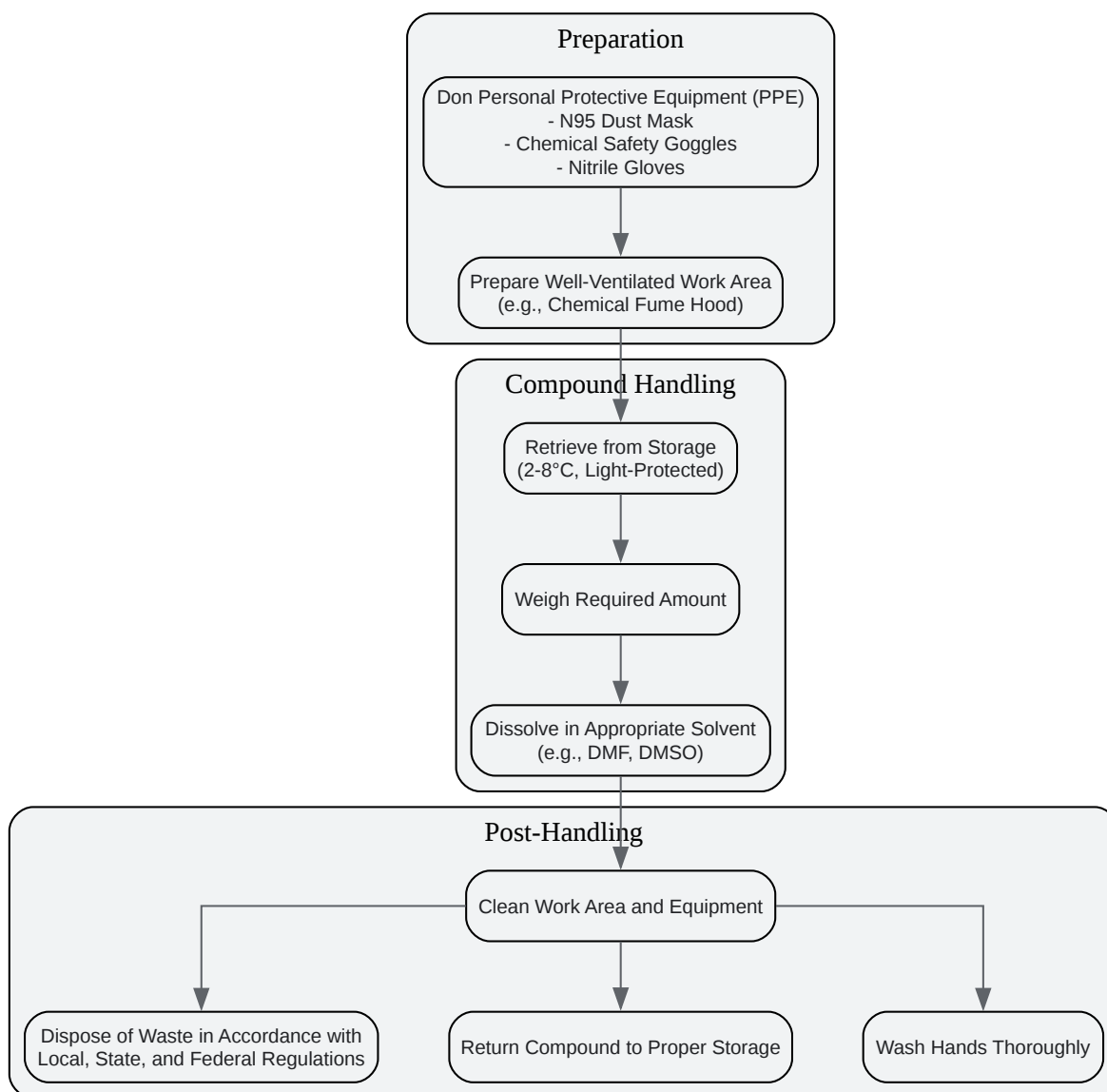
Recommended Storage Conditions

To maintain the stability and purity of **2-Amino-5-methylbenzonitrile**, specific storage conditions must be adhered to. These recommendations are derived from manufacturer safety data sheets and product information.

Parameter	Recommendation	Rationale	Source
Temperature	2-8°C or 4°C	To prevent degradation and maintain chemical stability.	[2][3]
Light	Protect from light	To prevent photochemical degradation.	[2]
Atmosphere	Store under an inert gas. Keep container tightly closed in a dry and well-ventilated place.	The compound may be hygroscopic. An inert atmosphere prevents reaction with atmospheric components like moisture and oxygen.	[4]
Container	Tightly closed container. Containers that have been opened must be carefully resealed and kept upright to prevent leakage.	To prevent contamination and exposure to the atmosphere.	[4]

Handling and Personal Protective Equipment (PPE)

Safe handling of **2-Amino-5-methylbenzonitrile** is crucial to minimize exposure risks. The following diagram outlines the general workflow for handling this compound in a laboratory setting.



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Caption: General workflow for handling **2-Amino-5-methylbenzonitrile**.

Personal Protective Equipment (PPE)

The following personal protective equipment is recommended when handling **2-Amino-5-methylbenzonitrile**^[3]:

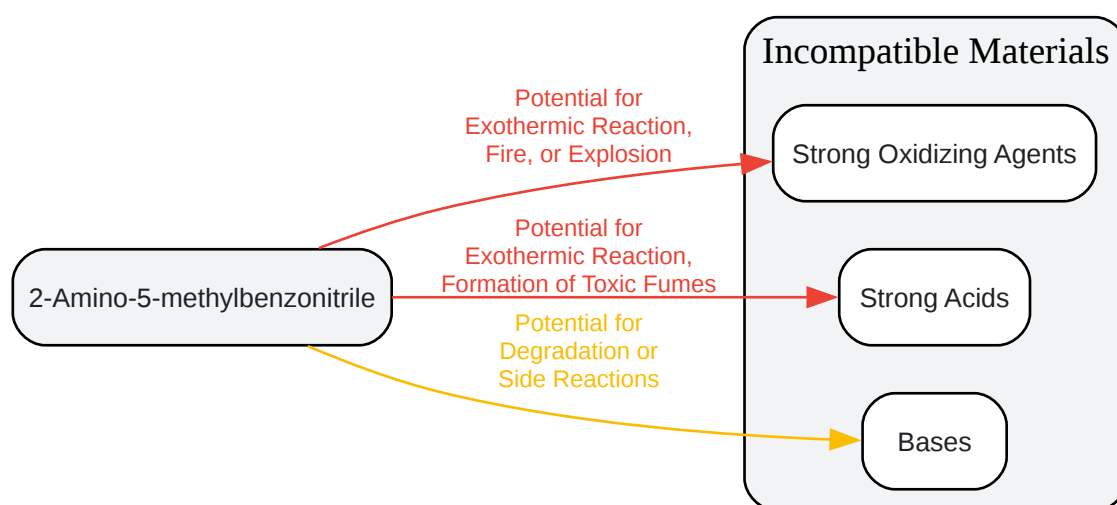
- Respiratory Protection: A dust mask, such as a type N95 (US), should be worn to avoid inhalation of the powder.^[3]
- Eye Protection: Chemical safety goggles or eyeshields are necessary to protect against dust particles and splashes.^[3]
- Hand Protection: Chemical-resistant gloves, such as nitrile gloves, should be worn to prevent skin contact.^[3]

Incompatible Materials and Hazardous Reactions

2-Amino-5-methylbenzonitrile should not be stored with or exposed to certain classes of chemicals to prevent hazardous reactions.

- Strong Oxidizing Agents^{[5][6]}
- Strong Acids^{[5][6]}
- Bases^[5]

The following diagram illustrates the potential for hazardous reactions with these incompatible materials.



[Click to download full resolution via product page](#)**Caption:** Incompatibility of 2-Amino-5-methylbenzonitrile.

First Aid and Emergency Procedures

In the event of exposure, the following first aid measures should be taken immediately.

Exposure Route	First Aid Measures	Source
Inhalation	Move the person to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Obtain medical aid.	[5][7]
Skin Contact	Immediately flush skin with running water for at least 15 minutes while removing contaminated clothing and shoes. Wash clothing before reuse. Obtain medical aid.	[7]
Eye Contact	Immediately flush open eyes with running water for at least 15 minutes. Remove contact lenses if present and easy to do. Continue rinsing. Obtain medical aid.	[4][7]
Ingestion	Do NOT induce vomiting without medical advice. Rinse mouth with water. Never administer anything by mouth to an unconscious person. Obtain medical aid.	[7]

Experimental Protocols: General Guidelines for Stability Studies

While specific, detailed experimental protocols for **2-Amino-5-methylbenzonitrile** are not readily available in the public domain, a general methodology for assessing the stability of a chemical compound can be outlined. This serves as a template for researchers to design their own stability studies.

Objective: To determine the stability of 2-Amino-5-methylbenzonitrile under various conditions (e.g., temperature, light, humidity) over time.

Materials:

- **2-Amino-5-methylbenzonitrile** (high purity)
- Environmental chambers (for controlled temperature and humidity)
- Light exposure chamber (with controlled light intensity)
- Amber and clear glass vials with airtight seals
- Analytical instrumentation (e.g., HPLC, GC-MS, NMR)
- Appropriate solvents for analysis

Methodology:

- Sample Preparation:
 - Accurately weigh samples of **2-Amino-5-methylbenzonitrile** into both amber and clear vials.
 - Prepare multiple sets of samples for each storage condition and time point.
 - One set of samples should be stored under the recommended conditions (2-8°C, protected from light) as a control.

- Storage Conditions:
 - Place the sample sets in environmental chambers under a matrix of conditions, for example:
 - Temperature: -20°C, 2-8°C (control), ambient temperature (e.g., 25°C), and elevated temperature (e.g., 40°C).
 - Humidity: Low (e.g., <20% RH) and high (e.g., >75% RH).
 - Light: In a light exposure chamber and in the dark (amber vials).
- Time Points:
 - Establish a schedule for sample analysis, for instance: T=0, 1 week, 1 month, 3 months, 6 months, and 1 year.
- Analysis:
 - At each time point, retrieve a set of samples from each storage condition.
 - Analyze the purity and for the presence of degradation products using a validated analytical method (e.g., HPLC).
 - Characterize any significant degradation products using techniques like GC-MS or NMR.
- Data Interpretation:
 - Compare the purity of the stored samples to the control sample at each time point.
 - Determine the rate of degradation under each condition.
 - Based on the data, establish the optimal storage conditions and shelf life for **2-Amino-5-methylbenzonitrile**.

This generalized protocol provides a framework for conducting robust stability studies, which are essential in drug development and for ensuring the quality of research materials.

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